

Sodium 4-aminobenzoate: A Technical Guide

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Compound of Interest

Compound Name: Sodium 4-aminobenzoate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core basic properties of **sodium 4-aminobenzoate**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise, quantitative data and detailed experimental methodologies.

Core Properties

Sodium 4-aminobenzoate, the sodium salt of 4-aminobenzoic acid (also known as para-aminobenzoic acid or PABA), is a white to off-white crystalline solid.^[1] It is a compound of significant interest in various scientific and industrial sectors, including pharmaceuticals and cosmetics.^[2]

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **sodium 4-aminobenzoate** are summarized in the table below, providing a clear reference for its identification and handling.

Property	Value	References
Chemical Name	Sodium 4-aminobenzoate	[3]
Synonyms	Sodium para-aminobenzoate, PABA sodium salt	[2][3]
CAS Number	555-06-6	[2]
Molecular Formula	C ₇ H ₆ NNaO ₂	[1]
Molecular Weight	159.12 g/mol	[1][2]
Appearance	White to off-white or pale yellow crystalline solid/powder	[1][2]
Melting Point	>300 °C	[3][4]
Density	1.410 g/cm ³	[1]

Solubility

The solubility of **sodium 4-aminobenzoate** is a critical parameter for its application in various formulations. It is highly soluble in water and exhibits moderate solubility in some organic solvents.[1]

Solvent	Solubility	References
Water	Highly soluble; 50 mg/mL	[1][3]
Ethanol	Soluble	[5]
Methanol	Soluble	[5]
Ether	Soluble	[5]
Benzene	Slightly soluble	[5]
Petroleum Ether	Practically insoluble	[5]

The solubility of **sodium 4-aminobenzoate** in aqueous solutions is influenced by pH, with lower pH potentially increasing solubility due to protonation.[1] Temperature also plays a role,

with higher temperatures generally leading to increased solubility in water.[1]

Stability and Storage

Sodium 4-aminobenzoate is generally stable under normal conditions.[1] However, it is light-sensitive and should be stored in a cool, dry, well-sealed container, protected from light.[6][7]

Experimental Protocols

This section provides detailed methodologies for key experiments related to the synthesis, purification, and analysis of **sodium 4-aminobenzoate**.

Synthesis via Catalytic Hydrogenation of 4-Nitrobenzoic Acid

This protocol is adapted from established industrial methods for the preparation of 4-aminobenzoic acid, which is then neutralized to form the sodium salt.[8][9]

Materials:

- 4-Nitrobenzoic acid
- Sodium hydroxide
- 5% Palladium on carbon (Pd/C) catalyst
- Water
- Hydrogen gas
- Hydrochloric acid (for acidification to isolate the free acid)

Procedure:

- Preparation of Sodium 4-nitrobenzoate solution: In a suitable reaction vessel, dissolve 4-nitrobenzoic acid and an equimolar amount of sodium hydroxide in water (approximately 3 times the mass of the acid and base).[8]

- Catalytic Hydrogenation:
 - Transfer the sodium 4-nitrobenzoate solution to a high-pressure reactor (autoclave).
 - Add 5% Pd/C catalyst (typically 1-2% by weight of the 4-nitrobenzoic acid).
 - Seal the reactor and purge with an inert gas (e.g., nitrogen) three times.
 - Pressurize the reactor with hydrogen gas to 1-2 MPa.
 - Heat the reaction mixture to 60-70 °C with stirring.
 - Maintain the reaction for approximately 2 hours, or until the hydrogen pressure remains constant, indicating the completion of the reaction.[8]
- Catalyst Removal and Neutralization:
 - Cool the reactor to room temperature and carefully vent the excess hydrogen.
 - Filter the reaction mixture to remove the Pd/C catalyst.
 - The resulting aqueous solution contains **sodium 4-aminobenzoate**. For purification, this can be further processed.

Purification by Recrystallization

This protocol describes the purification of **sodium 4-aminobenzoate** from an aqueous solution.[10]

Materials:

- Crude **sodium 4-aminobenzoate**
- Deionized water

Procedure:

- Dissolution: Dissolve the crude **sodium 4-aminobenzoate** in a minimum amount of hot deionized water.

- Hot Filtration (if necessary): If insoluble impurities are present, perform a hot gravity filtration to remove them.
- Crystallization: Allow the hot, saturated solution to cool slowly to room temperature. Crystals of **sodium 4-aminobenzoate** will form. For maximum yield, the flask can be placed in an ice bath after it has reached room temperature.
- Isolation: Collect the crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals with a small amount of ice-cold deionized water to remove any remaining soluble impurities.
- Drying: Dry the purified crystals in a desiccator or a vacuum oven at a low temperature.

High-Performance Liquid Chromatography (HPLC) Analysis

This protocol outlines a method for the quantitative analysis of **sodium 4-aminobenzoate**, based on USP guidelines.[\[11\]](#)

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC)
- UV Detector
- C18 reverse-phase column (e.g., 3.0-mm × 15-cm; 3.5-μm packing L11)

Reagents:

- Mobile Phase: A mixture of methanol and 1.5% acetic acid in water (15:85 v/v).[\[11\]](#)
- Standard Solution: Prepare a 0.1 mg/mL solution of USP Aminobenzoate Sodium Reference Standard in the mobile phase.[\[11\]](#)
- Sample Solution: Prepare a 0.1 mg/mL solution of the **sodium 4-aminobenzoate** sample in the mobile phase.[\[11\]](#)

Chromatographic Conditions:

- Detector Wavelength: 280 nm[11]
- Flow Rate: 0.35 mL/min[11]
- Injection Volume: 5 μ L[11]

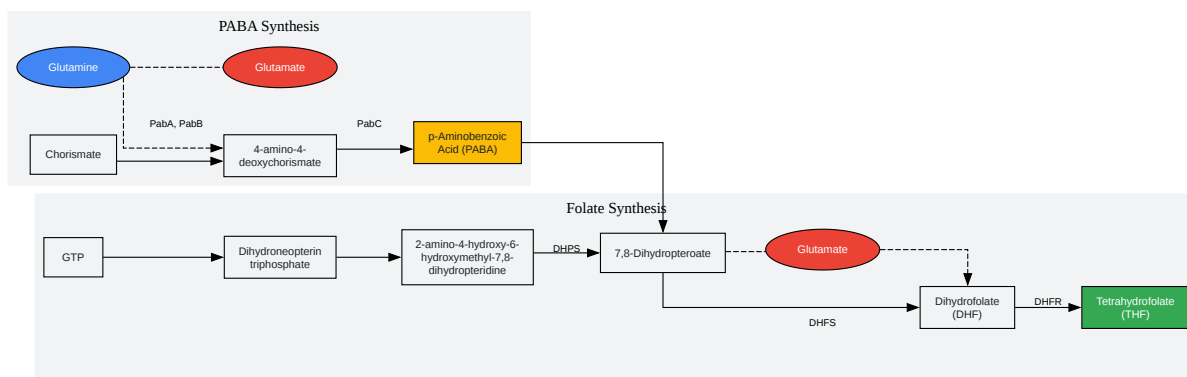
Procedure:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the standard solution and record the chromatogram.
- Inject the sample solution and record the chromatogram.
- The retention time of the major peak in the sample solution should correspond to that of the standard solution.
- Calculate the percentage of **sodium 4-aminobenzoate** in the sample by comparing the peak response of the sample to the peak response of the standard.[11]

Visualizations

Folate Biosynthesis Pathway

Sodium 4-aminobenzoate is a crucial intermediate in the biosynthesis of folate in many microorganisms.[12] The following diagram illustrates the role of PABA in this essential metabolic pathway.

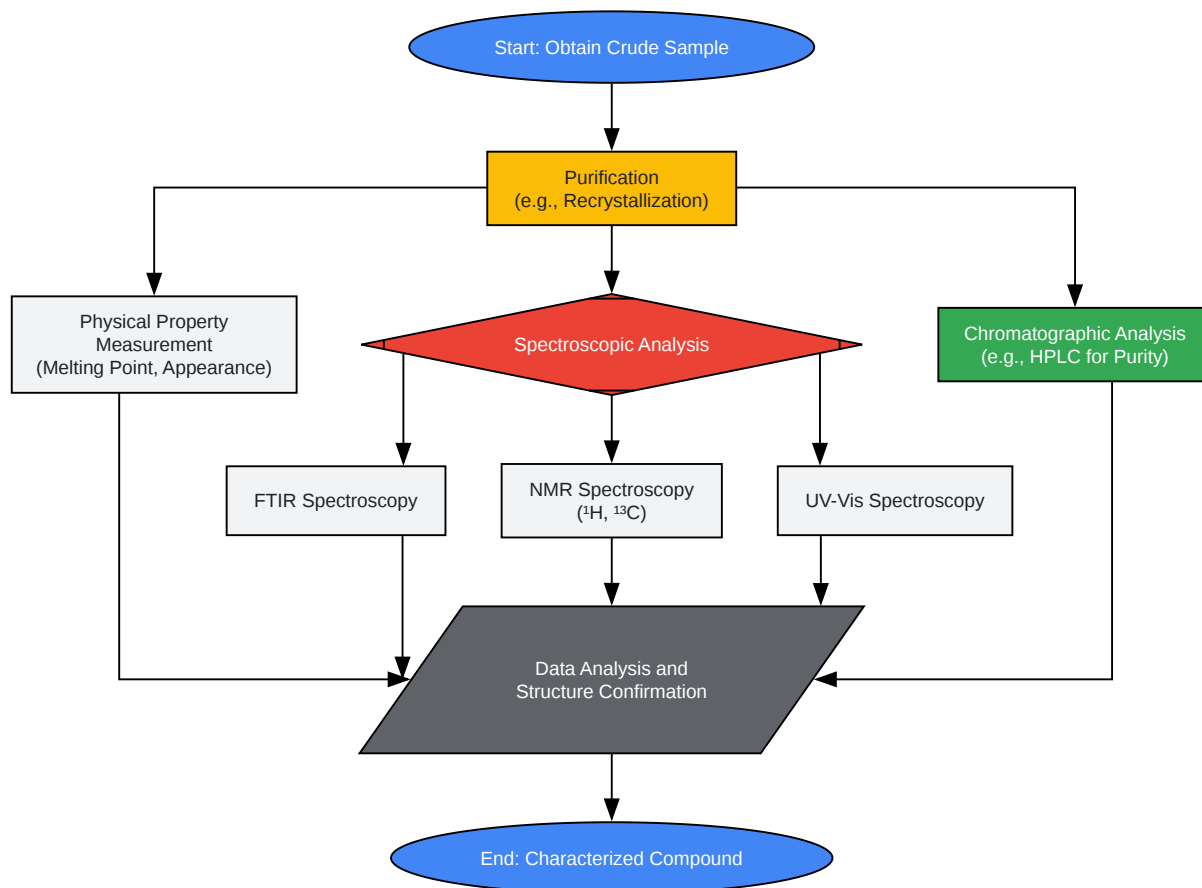


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Caption: Bacterial folate biosynthesis pathway highlighting the role of PABA.

General Experimental Workflow for Chemical Characterization

The following diagram outlines a typical workflow for the characterization of a chemical substance like **sodium 4-aminobenzoate**.



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Caption: General workflow for the characterization of a chemical compound.

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